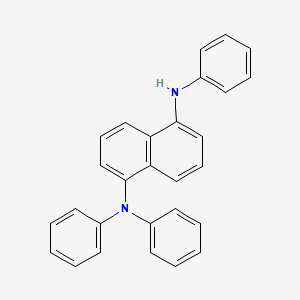

N~1~,N~1~,N~5~-Triphenylnaphthalene-1,5-diamine

• CAS No.: 329180-27-0
• Molecular Formula: C28H22N2
• Molecular Weight: 386.5 g/mol
• IUPAC Name: 1-N,1-N,5-N-triphenylnaphthalene-1,5-diamine
• InChI: InChI=1S/C28H22N2/c1-4-12-22(13-5-1)29-27-20-10-19-26-25(27)18-11-21-28(26)30(23-14-6-2-7-15-23)24-16-8-3-9-17-24/h1-21,29H
• InChI Key: WPJOCABHSMTLJT-UHFFFAOYSA-N
• Canonical SMILES: C1=CC=C(C=C1)NC2=CC=CC3=C2C=CC=C3N(C4=CC=CC=C4)C5=CC=CC=C5

Description

N~1~,N~1~,N~5~-Triphenylnaphthalene-1,5-diamine is a useful research compound. Its molecular formula is C28H22N2 and its molecular weight is 386.5 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

1,5-Diaminonaphthalene (16.0 g, 0.101 mol) was combined with bromobenzene (47.1 g, 0.300 mol), palladium diacetate (1.2 g, 0.004 mol), tri-t-butylphosphine (4 mL), sodium t-butoxide (24.0 g, 0.26 mol), and xylene (400 mL). The mixture was heated at 140° C. with magnetic stirring under a nitrogen atmosphere. After 15 h, an additional amount of palladium diacetate (0.100 g, 0.0004 mol) was added. After heating for another 6 h, an additional amount of palladium diacetate (0.100 g, 0.0004 mol) was added. After heating for another 15 h the heat was removed. After cooling to room temperature, the solid present was filtered off and the filtrate was purified by column chromatography. This afforded 6.0 g (15% yield) of N,N,N′-triphenyl-1,5-diaminonaphthalene.
